

Selenium diethyldithiocarbamate CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Selenium diethyldithiocarbamate*

Cat. No.: *B092866*

[Get Quote](#)

An In-depth Technical Guide to Selenium Diethyldithiocarbamate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Selenium diethyldithiocarbamate is an organoselenium compound that incorporates a selenium atom into a dithiocarbamate structure. Dithiocarbamates are a class of organosulfur compounds with a wide range of applications, from agriculture to medicine.[1][2] The inclusion of selenium, an essential trace element with known antioxidant and cytotoxic properties, creates a molecule of significant interest for further investigation.[3][4] This technical guide provides a comprehensive overview of the chemical properties, synthesis, analytical methods, and biological activities of **Selenium diethyldithiocarbamate**, tailored for researchers and professionals in drug development.

Core Data

Chemical and Physical Properties

Selenium diethyldithiocarbamate is characterized by the following identifiers and properties.

Property	Value	Source
CAS Number	136-92-5	PubChem[5]
Molecular Formula	C ₁₀ H ₂₀ N ₂ S ₄ Se	PubChem[5]
Molecular Weight	375.5 g/mol	PubChem[5]
IUPAC Name	diethylcarbamothioylsulfanylselanyl N,N-diethylcarbamodithioate	PubChem[5]
Synonyms	Selenium bis(N,N-diethyldithiocarbamate), Ethyl selenac	PubChem[5]

Experimental Protocols

Synthesis of Selenium Dithiocarbamates

A general method for the synthesis of selenium dithiocarbamates involves the reaction of elemental selenium with a thiuram disulfide.[\[1\]](#)

Materials:

- Selenium metal (powder)
- Tetraethylthiuram disulfide
- Toluene or Tetrahydrofuran (THF)
- Diethyl ether
- Celite

Procedure:

- A mixture of selenium metal (1 mmol) and tetraethylthiuram disulfide (2.0 mmol) in 40 cm³ of toluene or THF is refluxed for 10 hours.[\[1\]](#)

- The reaction mixture is then filtered through Celite to remove any unreacted selenium metal.
[\[1\]](#)
- The resulting solution is reduced to approximately one-quarter of its original volume by evaporation under reduced pressure.[\[1\]](#)
- The solution is cooled to induce precipitation of the solid product.[\[1\]](#)
- The solid is collected by filtration, washed with diethyl ether, and dried under a vacuum.[\[1\]](#)

Analytical Determination of Selenium Diethyldithiocarbamate

1. Atomic Absorption Spectrophotometry for Selenium Content

This method is suitable for the differential determination of selenium(IV) and selenium(VI) and can be adapted for the analysis of selenium in complexes like **Selenium diethyldithiocarbamate**.[\[6\]](#)

Materials:

- Sodium diethyldithiocarbamate
- Carbon tetrachloride
- EDTA (for masking interfering metal ions)
- Atomic absorption spectrophotometer with a carbon-tube atomizer

Procedure:

- An aqueous sample containing the selenium compound is prepared.
- Selective extraction of selenium(IV) is performed using sodium diethyldithiocarbamate and carbon tetrachloride.[\[6\]](#)
- The aqueous phase to organic solvent volume ratio should be maintained at 5.[\[6\]](#)

- A 20 μL aliquot of the organic extract is injected into the carbon tube of the atomic absorption spectrophotometer.[6]
- The selenium content is determined by measuring the absorption. The sensitivity for selenium is approximately 0.4 ng/ml for 1% absorption.[6]
- Interference from other metal ions can be minimized by the addition of EDTA as a masking agent.[6]

2. Gas Chromatography-Mass Spectrometry (GC-MS) for Dithiocarbamate Analysis

This method involves the acidic hydrolysis of dithiocarbamates to carbon disulfide (CS_2), which is then quantified.

Materials:

- Tin(II) chloride
- Concentrated Hydrochloric acid
- Iso-octane
- TRACE GC Ultra™ gas chromatograph with a Triplus™ RSH liquid autosampler
- ITQ™ 900 ion trap mass spectrometer

Procedure:

- A known amount of the sample is subjected to acid hydrolysis with a tin(II) chloride/hydrochloric acid reagent to liberate carbon disulfide.[7]
- The liberated CS_2 is partitioned into an organic solvent, such as iso-octane.[8]
- The iso-octane phase is then injected into the GC-MS system for quantification of CS_2 .[7][8]
- Calibration is performed using standard solutions of CS_2 in iso-octane.[7]

Biological Activity and Toxicological Profile

Selenium diethyldithiocarbamate is recognized for its use as a fungicide and vulcanizing agent.^[9] However, its biological activities extend further, presenting a complex toxicological and pharmacological profile.

Aspect	Description	Source
Fungicidal Activity	Used to control fungal growth.	[9]
Endocrine Disruption	Identified as a potential endocrine-disrupting compound.	PubChem[5]
Carcinogenicity	There is some evidence suggesting the carcinogenicity of ethyl selenac (selenium diethyldithiocarbamate).	[10]
Enzyme Inhibition	Diethyldithiocarbamate, a related compound, is known to inhibit superoxide dismutase. It has also been shown to inhibit selenium-dependent glutathione peroxidase <i>in vivo</i> .	[11]
Antioxidant Properties	Diethyldithiocarbamate has demonstrated antioxidative effects, contributing to the inhibition of selenite-induced lens opacification. ^{[12][13]}	

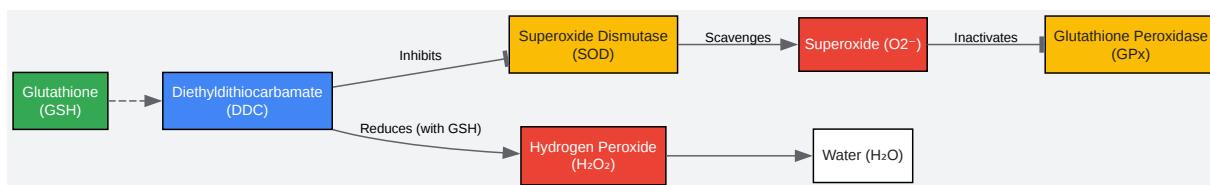
Signaling Pathways and Mechanisms of Action

The biological effects of **selenium diethyldithiocarbamate** and related compounds are mediated through various signaling pathways.

Antioxidant and Pro-oxidant Activities

Diethyldithiocarbamate (DDC), a key structural component, can act as both an antioxidant and a pro-oxidant. It can inhibit superoxide dismutase (SOD), leading to an accumulation of

superoxide radicals.[11] These radicals can inactivate selenium-dependent glutathione peroxidase.[11] Conversely, DDC also possesses peroxidase-like activity, using glutathione to reduce hydrogen peroxide.[14] This dual role suggests that its effect is highly dependent on the cellular context and concentration.

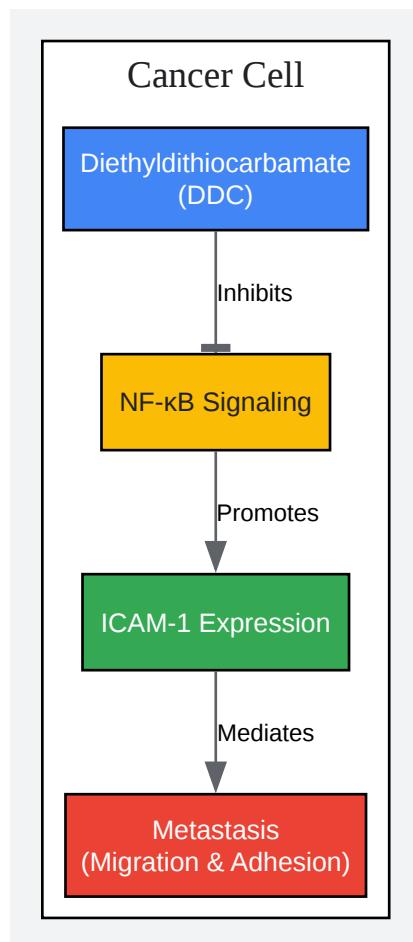


[Click to download full resolution via product page](#)

Caption: Dual antioxidant and pro-oxidant roles of diethyldithiocarbamate.

Inhibition of NF-κB Signaling Pathway

Diethyldithiocarbamate has been shown to suppress the NF-κB dependent metastatic pathway in cholangiocarcinoma cells.[15] This suggests a potential anti-cancer mechanism by inhibiting key processes in tumor progression, such as cell migration and adhesion.[15]

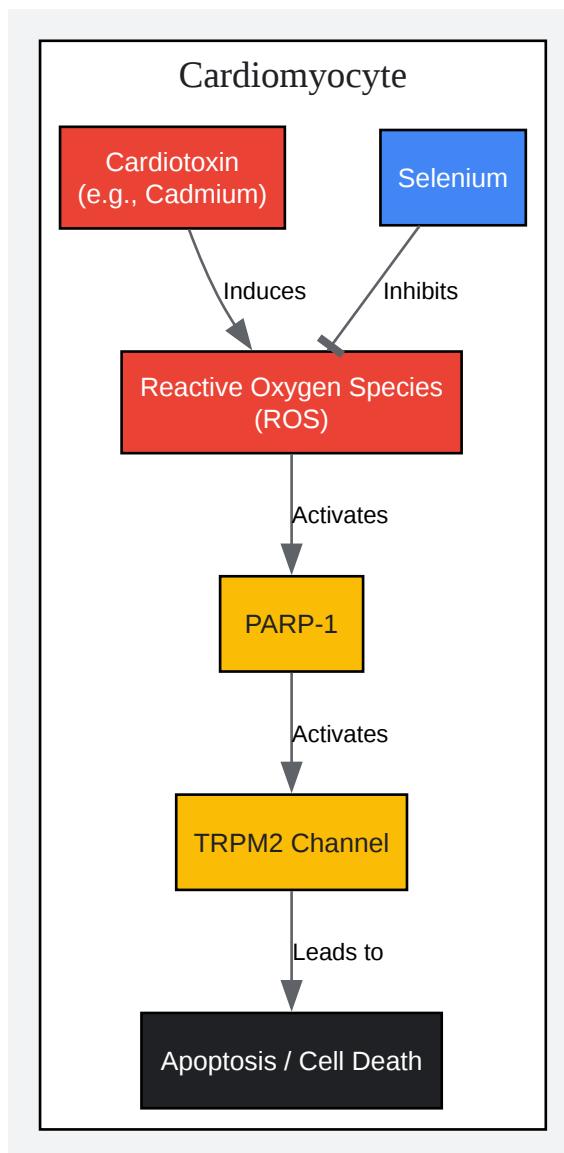


[Click to download full resolution via product page](#)

Caption: Inhibition of the NF-κB metastatic pathway by diethyldithiocarbamate.

ROS/PARP-1/TRPM2 Signaling Pathway in Cardiotoxicity

Selenium, as a component of this molecule, is known to modulate oxidative stress. In the context of cardiotoxicity induced by agents like cadmium, selenium can protect cardiac tissue by inhibiting oxidative stress and the ROS/PARP-1/TRPM2 signaling pathway, which is involved in apoptosis and cell death.[\[16\]](#)



[Click to download full resolution via product page](#)

Caption: Protective role of selenium in cardiotoxicity via the ROS/PARP-1/TRPM2 pathway.

Conclusion

Selenium diethyldithiocarbamate is a multifaceted compound with established applications and significant potential for further research and development. Its unique combination of a dithiocarbamate scaffold and a selenium atom results in a complex profile of biological activities, including fungicidal, potential endocrine-disrupting, and anti-cancer properties. The detailed experimental protocols and an understanding of the involved signaling pathways provided in this guide offer a solid foundation for scientists and researchers to explore the

therapeutic and toxicological dimensions of this intriguing molecule. Further investigation is warranted to fully elucidate its mechanisms of action and to explore its potential in drug discovery and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. csmj.uomosul.edu.iq [csmj.uomosul.edu.iq]
- 2. csmj.uomosul.edu.iq [csmj.uomosul.edu.iq]
- 3. mdpi.com [mdpi.com]
- 4. On the nature of selenium toxicity and carcinostatic activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. N,N,6-triethyl-5-thioxo-2,4-dithia-3-selena-6-azaoctanethioamide | C₁₀H₂₀N₂S₄Se | CID 4091432 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Differential determination of selenium(IV) and selenium(VI) with sodium diethyldithiocarbamate, ammonium pyrrolidinedithiocarbamate and dithizone by atomic-absorption spectrophotometry with a carbon-tube atomizer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. documents.thermofisher.com [documents.thermofisher.com]
- 8. eurl-pesticides.eu [eurl-pesticides.eu]
- 9. Table 5-3, Some Selenium Compounds and Their Usesa - Toxicological Profile for Selenium - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. HEALTH EFFECTS - Toxicological Profile for Selenium - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. In vivo inhibition of selenium dependent glutathione peroxidase and superoxide dismutase in rats by diethyldithiocarbamate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Preventive effect of diethyldithiocarbamate on selenite-induced opacity in cultured rat lenses - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. karger.com [karger.com]

- 14. The effects of sodium diethyldithiocarbamate in fibroblasts V79 cells in relation to cytotoxicity, antioxidative enzymes, glutathione, and apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. Selenium Reduces Cadmium-Induced Cardiotoxicity by Modulating Oxidative Stress and the ROS/PARP-1/TRPM2 Signalling Pathway in Rats - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Selenium diethyldithiocarbamate CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b092866#selenium-diethyldithiocarbamate-cas-number-and-molecular-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com